

Silyamandin: A Comprehensive Technical Dossier on its Chemical and Physical Properties

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Compound of Interest

Compound Name: *Silyamandin*

Cat. No.: B1264477

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Silyamandin, a flavonolignan derived from the milk thistle plant (*Silybum marianum*), is a subject of growing interest within the scientific community. As a constituent of silymarin, a complex mixture of flavonolignans with established hepatoprotective properties, **silyamandin** is being investigated for its own unique chemical characteristics and potential biological activities. This technical guide provides a detailed overview of the known chemical and physical properties of **silyamandin**, supported by experimental data and methodologies, to serve as a foundational resource for researchers in natural product chemistry, pharmacology, and drug discovery.

Chemical and Physical Properties

Silyamandin is chemically identified as 4-(4-hydroxy-3-methoxyphenyl)-7-[(2R,3R)-3,5,7-trihydroxy-4-oxochroman-2-yl]-1-oxo-1,3,3a,4,5,7a-hexahydro-2-benzofuran-5-carboxylic acid[1]. It is formed through the oxidative degradation of silydianin, another major flavonolignan component of silymarin. The structural complexity and stereochemistry of **silyamandin** contribute to its distinct properties and potential biological interactions.

Table 1: Physicochemical Properties of Silyamandin

Property	Value	Source
CAS Number	1009565-36-9	Internal Data
Molecular Formula	C ₂₅ H ₂₂ O ₁₁	Internal Data
Molecular Weight	498.4 g/mol	Internal Data
Appearance	Data not available	
Melting Point	Data not available	
Solubility	Soluble in chloroform, dichloromethane, ethyl acetate, DMSO, and acetone.	Internal Data

Spectral Data

The structural elucidation of **silyamandin** has been primarily achieved through mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.

Mass Spectrometry

High-resolution mass spectrometry has been instrumental in determining the elemental composition of **silyamandin**. The [M-H]⁻ ion has been observed at m/z 497.4, which is consistent with the molecular formula C₂₅H₂₂O₁₁.

Nuclear Magnetic Resonance (NMR) Spectroscopy

While specific, comprehensive ¹H and ¹³C NMR spectral data for **silyamandin** are not readily available in public literature, its structural confirmation relies on the analysis of chemical shifts and coupling constants, which are compared to those of related flavonolignans.

Infrared (IR) Spectroscopy

Detailed FT-IR spectral data for **silyamandin**, including specific absorption bands, have not been extensively published. General IR spectra of flavonoids and lignans typically show characteristic peaks for hydroxyl (-OH), carbonyl (C=O), and aromatic (C=C) functional groups.

Experimental Protocols

Isolation and Purification of Silyamandin

Silyamandin is typically isolated from the seeds of *Silybum marianum*. A general workflow for its isolation is as follows:



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Caption: General workflow for the isolation of **Silyamandin**.

Methodology:

- Defatting: The seeds of *Silybum marianum* are first ground and then defatted using a non-polar solvent like n-hexane to remove lipids.
- Extraction: The defatted material is then extracted with a polar solvent such as methanol or ethanol to isolate the flavonolignan fraction.
- Concentration: The solvent from the extract is removed under reduced pressure to yield a concentrated crude extract.
- Chromatography: The crude extract is subjected to column chromatography using stationary phases like silica gel or Sephadex LH-20. Elution is performed with a gradient of solvents of increasing polarity.
- Fractionation and HPLC: Fractions are collected and analyzed by thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC). Fractions containing **silyamandin** are pooled and further purified using preparative HPLC to obtain the pure compound.

Biological Activities and Signaling Pathways

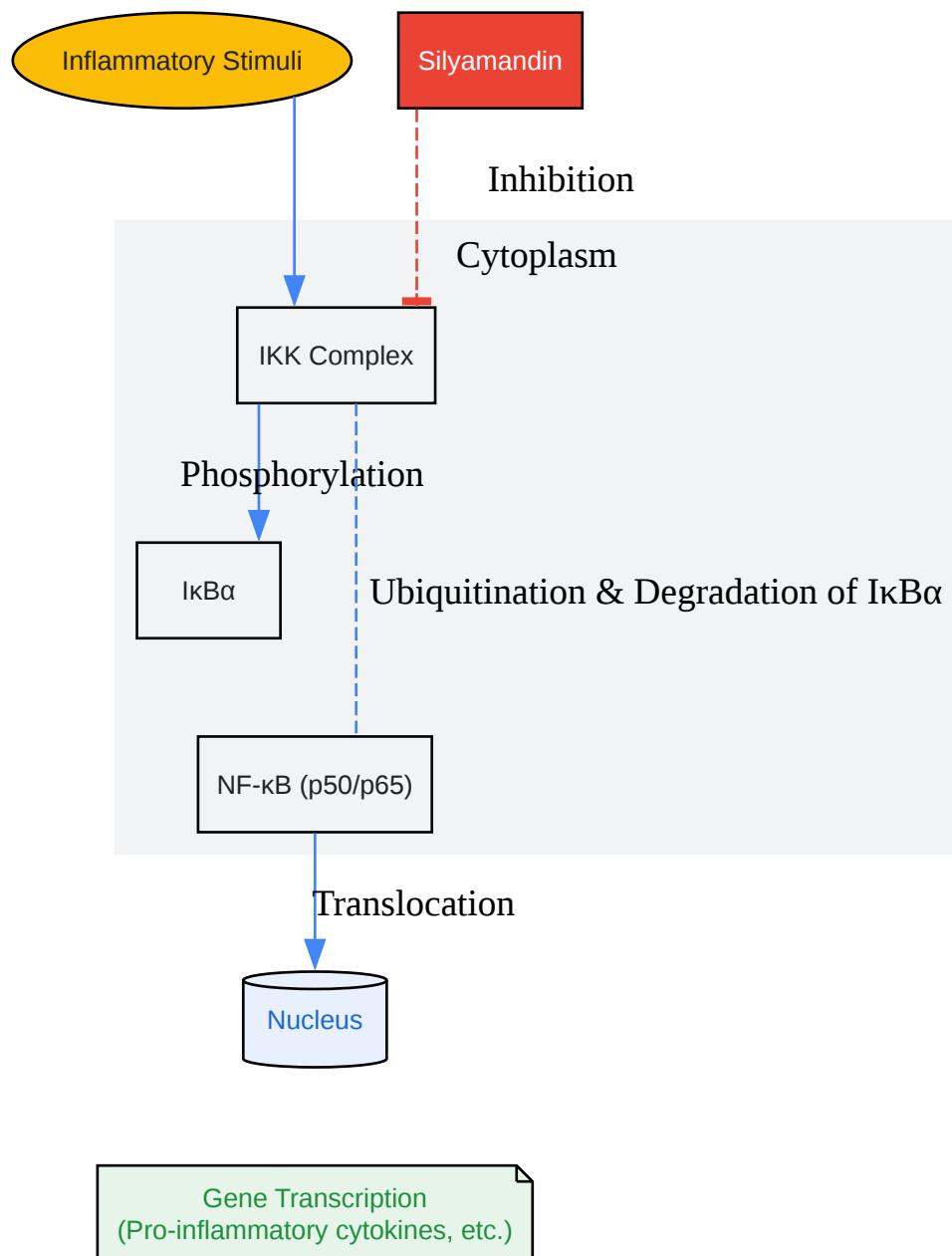
While research on the specific biological activities of **silyamandin** is still emerging, the broader class of flavonolignans from *Silybum marianum* is known to possess significant antioxidant,

anti-inflammatory, and anticancer properties. It is hypothesized that **silyamandin** contributes to these effects.

Potential Mechanisms of Action

Many flavonolignans exert their biological effects by modulating key cellular signaling pathways. Two of the most studied pathways in the context of flavonolignan activity are the NF- κ B and Nrf2 pathways.

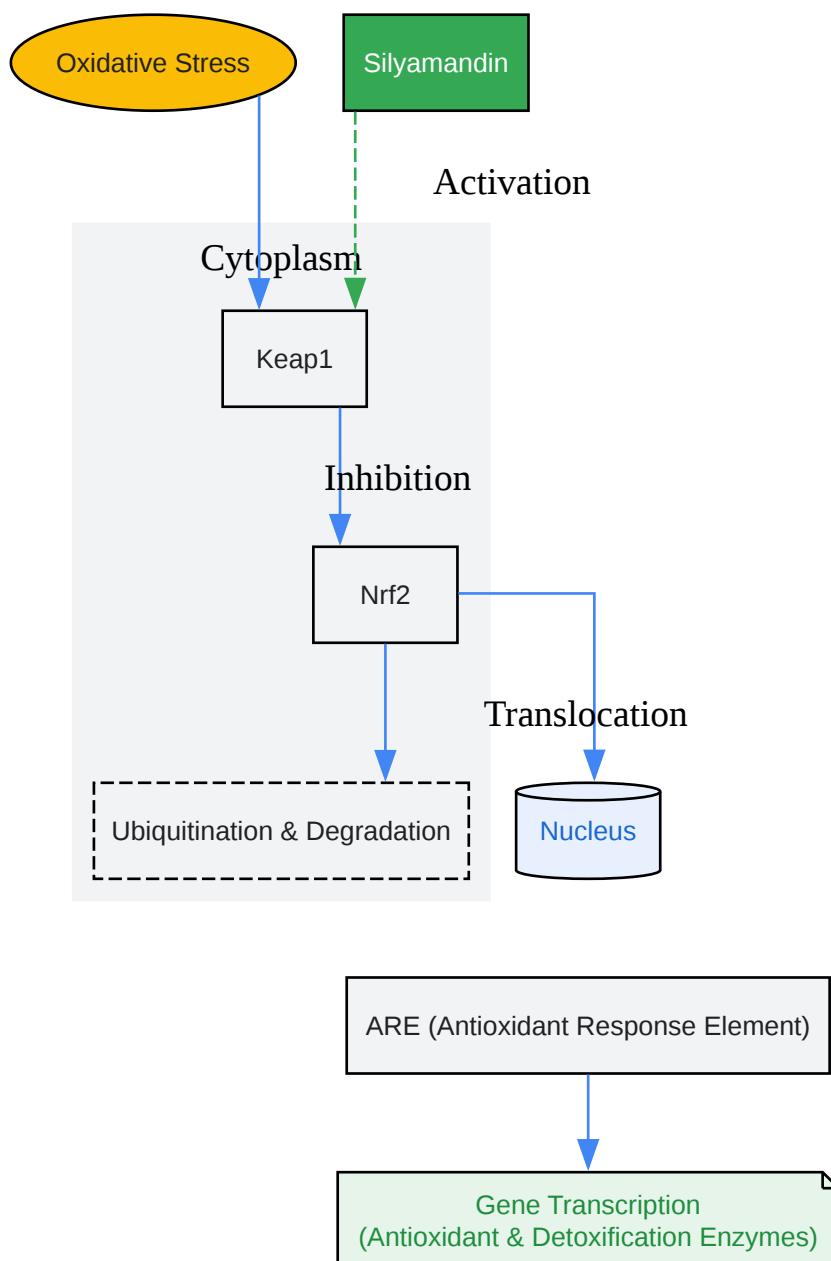
NF- κ B Signaling Pathway: The Nuclear Factor-kappa B (NF- κ B) pathway is a critical regulator of inflammation and cell survival. In many disease states, including cancer and chronic inflammation, the NF- κ B pathway is constitutively active. Some flavonolignans have been shown to inhibit this pathway, leading to a reduction in the expression of pro-inflammatory cytokines and a decrease in cell proliferation.



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Caption: Postulated inhibitory effect of **Silyamandin** on the NF-κB signaling pathway.

Nrf2 Signaling Pathway: The Nuclear factor erythroid 2-related factor 2 (Nrf2) is a transcription factor that regulates the expression of a wide array of antioxidant and detoxification genes. Activation of the Nrf2 pathway can protect cells from oxidative stress. Certain flavonolignans are known to be potent activators of this pathway.



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Caption: Postulated activation of the Nrf2 signaling pathway by **Silyamandin**.

Experimental Assays for Biological Activity

Standard *in vitro* assays can be employed to investigate the biological activities of **silyamandin**.

Antioxidant Activity Assays:

- DPPH (2,2-diphenyl-1-picrylhydrazyl) Radical Scavenging Assay: This spectrophotometric assay measures the ability of a compound to donate a hydrogen atom or an electron to the stable DPPH radical.
- ABTS (2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid)) Radical Cation Scavenging Assay: This assay is based on the ability of antioxidants to quench the blue-green ABTS radical cation.

Anti-inflammatory Activity Assays:

- Measurement of Nitric Oxide (NO) Production in Macrophages: Lipopolysaccharide (LPS)-stimulated macrophage cell lines (e.g., RAW 264.7) are treated with **silyamandin**, and the production of NO in the culture supernatant is measured using the Griess reagent.
- Measurement of Pro-inflammatory Cytokine Production: The levels of pro-inflammatory cytokines such as TNF- α , IL-6, and IL-1 β in the supernatant of LPS-stimulated macrophages can be quantified using ELISA kits.

Cytotoxicity Assays:

- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) Assay: This colorimetric assay measures the metabolic activity of cells and is widely used to assess cell viability and proliferation. Cancer cell lines are treated with varying concentrations of **silyamandin** to determine its cytotoxic effects.

Conclusion

Silyamandin is a promising flavonolignan with a unique chemical structure. While its physical and chemical properties are beginning to be characterized, further research is needed to fully elucidate its spectral characteristics and biological activities. The information and experimental frameworks provided in this technical guide are intended to facilitate future investigations into the therapeutic potential of this interesting natural product. As more data becomes available, a clearer picture of **silyamandin**'s role in the pharmacological effects of milk thistle will emerge, potentially leading to the development of new therapeutic agents.

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References

- 1. Silyamandin, a new flavonolignan isolated from milk thistle tinctures - PubMed [pubmed.ncbi.nlm.nih.gov]
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